

Physicochemical properties of Nitidanin for research applications

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Compound of Interest

Compound Name: Nitidanin

Cat. No.: B12403416

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Nitidanin: A Technical Overview for Research Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nitidanin is a naturally occurring lignan, a class of polyphenolic compounds found in plants. It is classified as a phenylpropanoid, possessing a characteristic chemical structure that has drawn interest for its potential biological activities. This technical guide provides a summary of the available physicochemical properties of **Nitidanin** to support its application in research and development.

Physicochemical Properties

A comprehensive search of available scientific literature and chemical databases has yielded the following physicochemical information for **Nitidanin**. It is important to note that detailed experimental data for some properties, such as melting point, boiling point, and pKa, are not readily available in the public domain.

Table 1: Physicochemical Properties of **Nitidanin**

Property	Value	Source
Chemical Name	(2R,3R)-rel-2,3-Dihydro-3-(4-hydroxy-3,5-dimethoxyphenyl)-6-[(1E)-3-hydroxy-1-propen-1-yl]-8-methoxy-1,4-benzodioxin-2-methanol	ECHEMI[1]
CAS Number	171674-89-8	ECHEMI[1], BioCrick[2]
Molecular Formula	C ₂₁ H ₂₄ O ₈	ECHEMI[1], BioCrick[2]
Molecular Weight	404.4 g/mol	BioCrick[2]
Appearance	Powder	BioCrick[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	BioCrick[2]
Storage	Desiccate at -20°C	BioCrick[2]

Biological Activity

Currently, there is limited specific information available in peer-reviewed literature regarding the detailed biological activities, mechanisms of action, and quantitative efficacy (e.g., IC₅₀ values) of **Nitidanin**. While related lignans have been investigated for various properties, including anti-inflammatory, antioxidant, and anticancer effects, dedicated studies on **Nitidanin** are scarce.

Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Nitidanin** are not extensively documented in publicly accessible scientific literature.

Researchers interested in working with this compound may need to refer to general methods for the isolation and analysis of lignans from plant sources or develop their own protocols based on its chemical structure and solubility.

Signaling Pathways

There is currently no specific information available in the scientific literature that delineates the signaling pathways modulated by **Nitidanin**.

Conclusion

Nitidanin is a lignan with established basic chemical properties. However, a significant gap exists in the publicly available scientific literature regarding its detailed physicochemical characteristics, specific biological activities, mechanisms of action, and established experimental protocols. Further research is required to fully elucidate the therapeutic potential and biochemical profile of this compound. Researchers are encouraged to contribute to the body of knowledge by investigating and publishing on the properties and activities of **Nitidanin**.

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References

- 1. Nitidanin | CAS:171674-89-8 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. researchgate.net [researchgate.net]
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